

Personal protective equipment for handling 2,3-Dichloro-6-nitrobenzonitrile

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Compound of Interest

Compound Name: 2,3-Dichloro-6-nitrobenzonitrile

Cat. No.: B029917

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Essential Safety and Handling Guide for 2,3-Dichloro-6-nitrobenzonitrile

This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for handling **2,3-Dichloro-6-nitrobenzonitrile** in a laboratory setting. The information is intended for researchers, scientists, and drug development professionals to ensure safe handling and minimize exposure risks.

Chemical Identifier:

- Name: **2,3-Dichloro-6-nitrobenzonitrile**
- CAS Number: 2112-22-3[1]
- Molecular Formula: $C_7H_2Cl_2N_2O_2$ [2]
- Molecular Weight: 217.01 g/mol [1][2]

Hazard Summary: This compound is classified as causing skin irritation.[3] Due to the lack of a complete toxicological profile, it is recommended to handle this chemical with caution and assume it may present other hazards associated with chlorinated and nitroaromatic compounds, such as potential eye and respiratory irritation.

Personal Protective Equipment (PPE)

Strict adherence to the following PPE is mandatory to prevent exposure.

Scenario	Eyes/Face	Skin/Body	Respiratory
Routine Laboratory Use (in a fume hood)	Safety glasses with side shields or chemical splash goggles.	Chemical-resistant gloves (e.g., nitrile), standard lab coat.	Not generally required when handled in a certified chemical fume hood.
Handling Outside of a Fume Hood (e.g., weighing)	Safety glasses with side shields or chemical splash goggles.	Chemical-resistant gloves, lab coat. A chemical-resistant apron is recommended if there is a risk of splashing.	A NIOSH-approved N95 respirator or higher is recommended to prevent inhalation of fine particles. [1]
Spill Cleanup	Chemical splash goggles and face shield.	Chemical-resistant gloves, chemical-resistant apron or suit, and appropriate footwear.	A NIOSH-approved respirator with an organic vapor cartridge.

Operational Plan

1. Engineering Controls:

- Always handle **2,3-Dichloro-6-nitrobenzonitrile** in a certified chemical fume hood to minimize inhalation exposure.
- Ensure that eyewash stations and safety showers are readily accessible and in close proximity to the workstation.

2. Personal Preparation:

- Don the appropriate PPE as specified in the table above.
- Inspect gloves for any signs of degradation or punctures before use.

- Wash hands thoroughly after handling and before leaving the laboratory.

3. Handling the Chemical:

- This compound is a solid and should be handled carefully to avoid generating dust.^{[3][4]}
- Use spatulas or other appropriate tools for transferring the solid.
- Keep containers tightly closed when not in use.

4. In Case of Exposure:

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek medical attention.
- Skin Contact: Immediately wash skin with plenty of soap and water.^[3] Remove contaminated clothing and wash it before reuse. Seek medical attention if irritation occurs.
- Inhalation: Remove the person to fresh air and keep them comfortable for breathing.^[3] Seek medical attention.
- Ingestion: Do NOT induce vomiting. Rinse mouth with water and seek immediate medical attention.

Disposal Plan

This material should be disposed of as halogenated organic waste.

1. Waste Collection:

- Use a designated, leak-proof waste container made of high-density polyethylene (HDPE) or other compatible material.
- The container must be clearly labeled with "Hazardous Waste," "Halogenated Organic Waste," and the full chemical name: "**2,3-Dichloro-6-nitrobenzonitrile**."
- Do not mix with non-halogenated waste.^[5]

2. Disposal of Contaminated Materials:

- Any materials that come into contact with the chemical, such as gloves, weighing paper, and pipette tips, should be considered contaminated and disposed of in the designated hazardous waste container.

3. Storage of Waste:

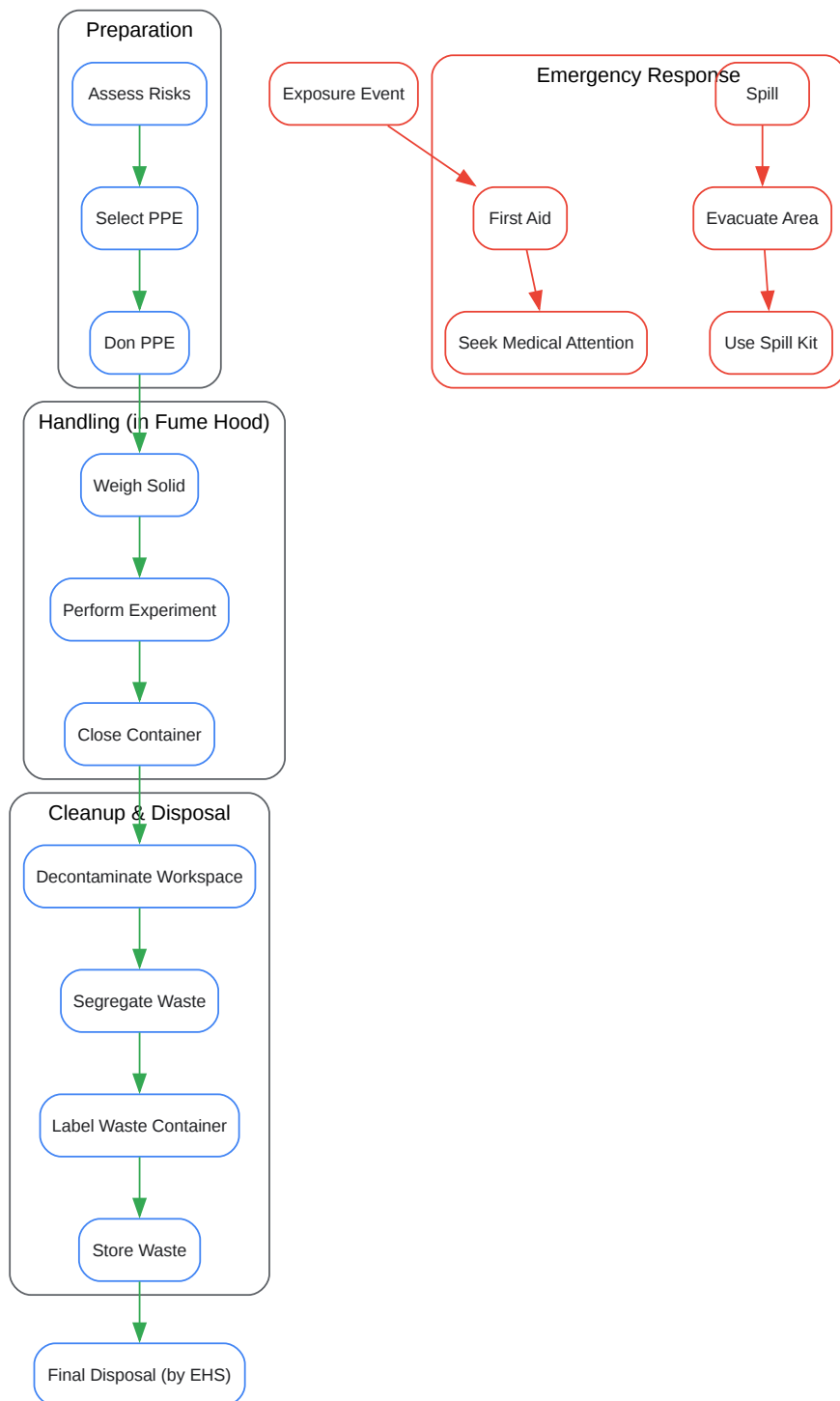
- Store the sealed and labeled hazardous waste container in a designated, well-ventilated, and secure area away from incompatible materials.
- Use a larger, chemically resistant secondary containment bin for the primary waste container.

Quantitative Data

Property	Value	Source
Molecular Weight	217.01 g/mol	[1] [2]
Appearance	Brown solid	[3] [4]
Melting Point	93-96 °C	[1] [3]
Boiling Point	343.7 °C at 760 mmHg	[3]
Density	1.6 g/cm ³	[3]

Workflow for Handling and Disposal

Workflow for Handling and Disposal of 2,3-Dichloro-6-nitrobenzonitrile

[Click to download full resolution via product page](#)Caption: Workflow for safe handling and disposal of **2,3-Dichloro-6-nitrobenzonitrile**.

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References

- 1. 2,3-ジクロロ-6-ニトロベンゾニトリル 97% | Sigma-Aldrich [sigmaaldrich.com]
- 2. scbt.com [scbt.com]
- 3. echemi.com [echemi.com]
- 4. 2,3-Dichloro-6-nitrobenzonitrile | 2112-22-3 [chemicalbook.com]
- 5. bucknell.edu [bucknell.edu]
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